

# Introduction to 5-Chloro-3-fluoropyridine-2-carboxylic acid

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## Compound of Interest

Compound Name: 5-Chloro-3-fluoropyridine-2-carboxylic acid

Cat. No.: B1589329

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## Compound Profile and Strategic Importance

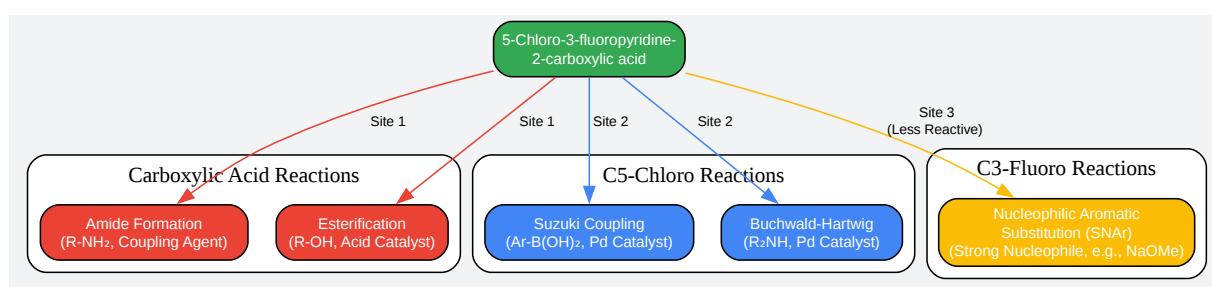
**5-Chloro-3-fluoropyridine-2-carboxylic acid** belongs to a class of highly functionalized pyridine derivatives. The strategic placement of three distinct functional groups—a carboxylic acid, a chloro substituent, and a fluoro substituent—on the pyridine scaffold makes it an exceptionally versatile intermediate. The pyridine ring itself is a prevalent motif in numerous FDA-approved pharmaceuticals, and the specific halogenation pattern of this molecule offers a powerful toolkit for molecular design.

The fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity of a final compound, while the chlorine atom provides a reactive handle for cross-coupling reactions.<sup>[1]</sup> The carboxylic acid at the 2-position is primed for amide bond formation, a cornerstone of medicinal chemistry. This trifecta of functionality allows for sequential, regioselective modifications, enabling the construction of diverse chemical libraries from a single, advanced intermediate.

Table 1: Compound Identification

Identifier	Value	Source(s)
CAS Number	207994-08-9	[2][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClFNO <sub>2</sub>	[3][4]
Molecular Weight	175.54 g/mol	[2][4]
IUPAC Name	5-chloro-3-fluoropyridine-2-carboxylic acid	N/A
Synonyms	5-Chloro-3-fluoropicolinic acid, 5-chloro-3-fluoro-2-Pyridinecarboxylic acid	[4]

| SMILES | OC(=O)C1=NC=C(Cl)C=C1F |[2] |



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